

ME1111 stability and storage conditions for research

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Compound of Interest

Compound Name: ME1111

Cat. No.: B608955

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Technical Support Center: ME1111

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ME1111**. Below you will find troubleshooting guides and frequently asked questions regarding the stability and storage of this novel antifungal agent.

ME1111 Overview

ME1111, with the chemical name 2-(3,5-dimethyl-1H-pyrazol-1-yl)-5-methylphenol, is an investigational antifungal agent that functions as a selective inhibitor of succinate dehydrogenase in dermatophytes.^{[1][2][3]} It is under development by Meiji Seika Pharma Co., Ltd. for the topical treatment of onychomycosis.^{[1][4]}

Storage and Stability

Proper storage and handling are critical to ensure the integrity and performance of **ME1111** in research applications.

Recommended Storage Conditions

Quantitative stability data for **ME1111** under various conditions are not extensively available in the public domain. The following recommendations are based on supplier information and general best practices for research compounds.

Condition	Temperature	Duration	Notes
Long-Term Storage	-20°C	Months to Years	Recommended for maintaining long-term stability.
Short-Term Storage	0°C	Weeks	Suitable for temporary storage.[5]
Shipping	Ambient	Days	Stable for short periods at room temperature.[6]

Stability Profile

A Safety Data Sheet (SDS) for **ME1111** indicates that the compound is stable under recommended storage conditions.[1] However, specific degradation kinetics and photostability data are not publicly available. As a general precaution, it is advisable to protect **ME1111** from light and extreme temperatures.

Incompatible Materials: Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.[1]

Solubility

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing stock solutions.[5]
Other Organic Solvents	Data not available	Solubility in other common laboratory solvents such as ethanol, methanol, or acetone has not been publicly reported. It is recommended to perform small-scale solubility tests to determine suitable solvents for your specific application.
Aqueous Solutions	Poorly soluble	As with many small organic molecules, aqueous solubility is expected to be low. For in vitro assays, it is common practice to prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into the aqueous experimental medium.

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when working with **ME1111**.

Question	Possible Cause(s)	Suggested Solution(s)
My ME1111 has precipitated out of solution.	<ul style="list-style-type: none">- The concentration of ME1111 exceeds its solubility limit in the chosen solvent.- The temperature of the solution has decreased, reducing solubility.- The stock solution was not properly vortexed or sonicated.	<ul style="list-style-type: none">- Gently warm the solution and vortex or sonicate to redissolve the compound.- Prepare a more dilute solution.- If diluting a DMSO stock into an aqueous buffer, ensure the final concentration of DMSO is low (typically <1%) and that the solution is mixed thoroughly during dilution.
I am observing inconsistent results in my experiments.	<ul style="list-style-type: none">- The ME1111 may have degraded due to improper storage or handling.- The compound was not fully dissolved.- Inaccurate pipetting or dilution of the stock solution.	<ul style="list-style-type: none">- Ensure ME1111 has been stored at the recommended -20°C and protected from light.- Visually inspect the solution for any precipitate before use.- Calibrate your pipettes and verify your dilution calculations.- Prepare fresh stock solutions regularly.
The compound appears discolored or has changed its physical appearance.	<ul style="list-style-type: none">- Potential degradation of the compound.- Contamination of the sample.	<ul style="list-style-type: none">- Do not use the compound if you observe any changes in its physical appearance.- Discard the old stock and prepare a fresh solution from a new batch of the solid compound, if available.- Review storage conditions and handling procedures to prevent future degradation.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **ME1111**?

A1: It is recommended to prepare a concentrated stock solution of **ME1111** in a high-purity organic solvent such as DMSO. For example, you can prepare a 10 mM stock solution. Ensure the compound is fully dissolved by vortexing or brief sonication. Store the stock solution in small aliquots at -20°C to minimize freeze-thaw cycles.

Q2: What is the recommended long-term storage condition for solid **ME1111**?

A2: Solid **ME1111** should be stored at -20°C for long-term stability.

Q3: Is **ME1111** sensitive to light?

A3: While specific photostability data is not available, it is a general best practice for all research compounds to be protected from light. Store **ME1111** in an amber vial or a container wrapped in foil.

Q4: Can I store **ME1111** solutions at room temperature?

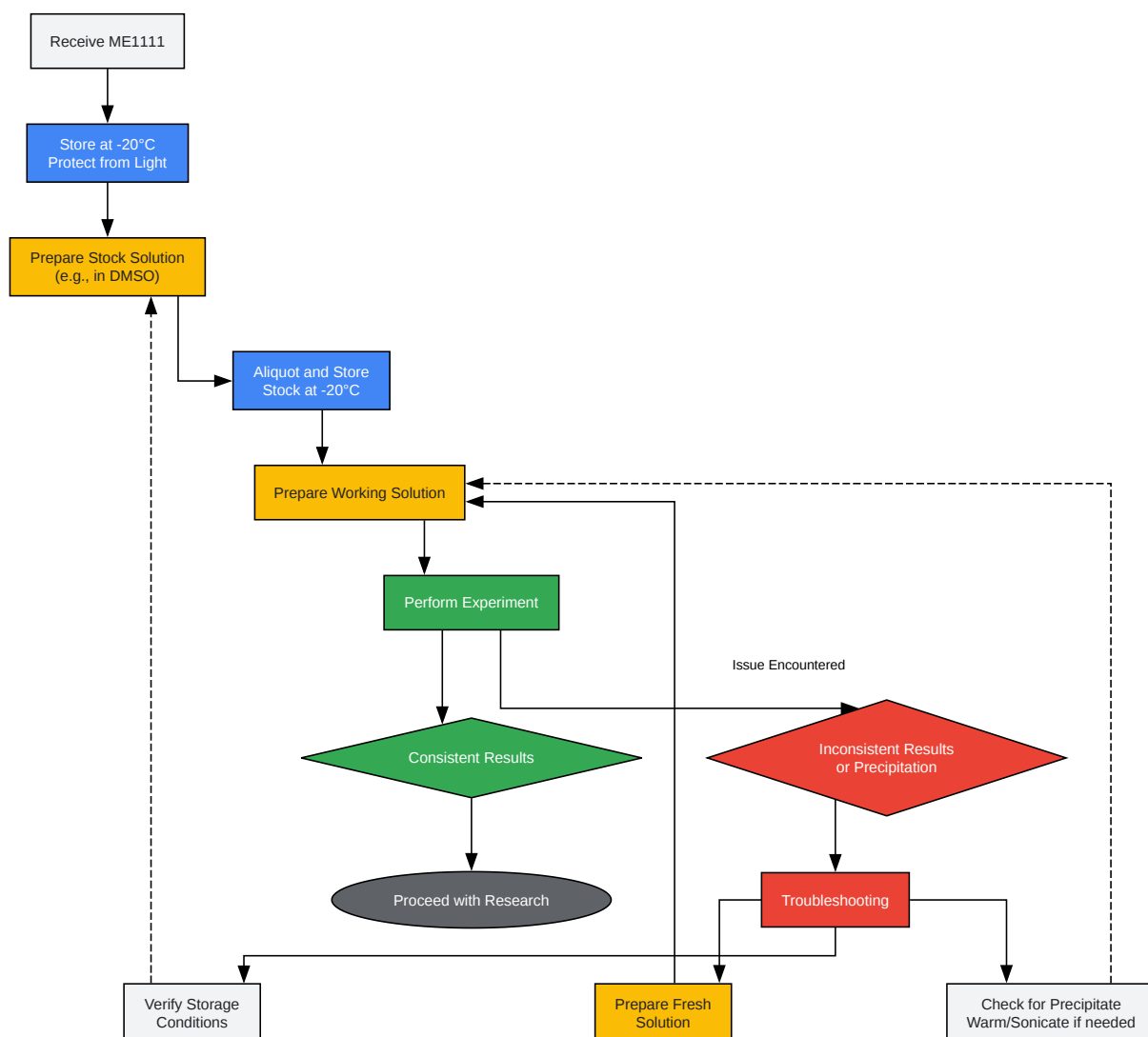
A4: It is not recommended to store solutions of **ME1111** at room temperature for extended periods. For daily use, a working solution can be kept on ice, but for longer-term storage, aliquots of the stock solution should be kept at -20°C.

Q5: What safety precautions should I take when handling **ME1111**?

A5: As with any chemical, standard laboratory safety practices should be followed. Handle **ME1111** in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid inhalation of dust or contact with skin and eyes.^[1]

Experimental Workflow & Troubleshooting

The following diagram illustrates a logical workflow for handling **ME1111** and troubleshooting common stability-related issues.



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ME1111 Handling and Troubleshooting Workflow

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Mechanism of Action of ME1111, a Novel Antifungal Agent for Topical Treatment of Onychomycosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ME1111 - Immunomart [immunomart.com]
- 5. ME1111 Supplier | CAS 1391758-52-3 | AOBIOUS [aobious.com]
- 6. Long-Term Stability Prediction for Developability Assessment of Biopharmaceuticals Using Advanced Kinetic Modeling - PMC [pmc.ncbi.nlm.nih.gov]
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